

# Technical Guide: Storage, Stability, and Handling of Boc-D-Thr-OH·DCHA

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## Compound of Interest

Compound Name: *Boc-D-Thr-OH.DCHA*

Cat. No.: *B12281981*

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## Executive Summary

Boc-D-Thr-OH<sup>[1]</sup>·DCHA (N- $\alpha$ -t-Butoxycarbonyl-D-threonine dicyclohexylamine salt) is a critical chiral building block used primarily in Solid Phase Peptide Synthesis (SPPS) and the development of peptidomimetic therapeutics.<sup>[1]</sup> While the tert-butoxycarbonyl (Boc) group provides acid-labile protection for the amine, the dicyclohexylamine (DCHA) salt is introduced to convert the often oily or amorphous free acid into a stable, crystalline solid.<sup>[1][2]</sup>

This guide addresses the specific technical challenges of this compound: maintaining enantiomeric purity, preventing premature Boc deprotection, and—most critically—the mandatory removal of the DCHA counter-ion prior to coupling reactions to prevent side reactions.

## Chemical Profile & Physicochemical Properties<sup>[3][4]</sup> <sup>[5][6][7][8]</sup>

Understanding the dual nature of this salt (Boc-amino acid anion + DCHA cation) is essential for proper handling.<sup>[1]</sup>

Property	Specification / Detail
Chemical Name	Boc-D-Threonine Dicyclohexylammonium Salt
Formula	( )
Molecular Weight	400.55 g/mol (Free Acid: 219.23)
Physical State	White to off-white crystalline powder
Solubility	Soluble in MeOH, EtOH, DCM, DMF; Sparingly soluble in water; Insoluble in Ether/Hexane.[1][3]
Melting Point	Typically 150–153°C (Decomposes)
Hygroscopicity	Moderate.[1] Prone to clumping if exposed to ambient moisture.

## Storage & Stability Protocols

The stability of Boc-D-Thr-OH[1]·DCHA relies on mitigating three degradation vectors: acid-catalyzed deprotection, moisture-induced hydrolysis, and thermal racemization.[1]

## Environmental Control[1]

- Temperature: Store at +2°C to +8°C (Refrigerated).
  - Mechanism:[4][5][6] Lower temperatures retard the spontaneous decarboxylation of the Boc group and prevent the "oiling out" of the salt which can occur at elevated temperatures .
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible. Ensure the container is tightly sealed.[4][7][5]
- Desiccation: The container must be stored in a secondary vessel containing desiccant (e.g., silica gel or  
  
). Moisture absorption can disrupt the crystal lattice, leading to liquefaction.

## Container Specifications

- Primary: Amber glass or opaque HDPE bottles to block UV light (though less critical for Thr than Trp/Tyr, it is Good Laboratory Practice).
- Seal: Parafilm wrap over the cap is mandatory for long-term storage to prevent moisture ingress.

## Shelf Life[1]

- Solid State: 2–3 years if stored at 2–8°C and kept dry.
- Solution: Do not store in solution. Dissolve immediately before use. The DCHA salt in solution can slowly dissociate, and the free amine of DCHA is basic enough to promote slow racemization of the activated ester during coupling if not removed .

## Critical Workflow: Desalting (DCHA Removal)[1]

WARNING: You cannot use Boc-D-Thr-OH[1]·DCHA directly in standard coupling reactions (e.g., EDC/HOBt, HATU). The DCHA counter-ion is a secondary amine that will compete with the amino component, leading to the formation of DCHA-capped byproducts and reducing yield.

## The "Free Acid" Liberation Protocol

This protocol uses a biphasic extraction to protonate the DCHA (rendering it water-soluble) while keeping the Boc-D-Thr-OH protonated and organic-soluble.[1]

Reagents:

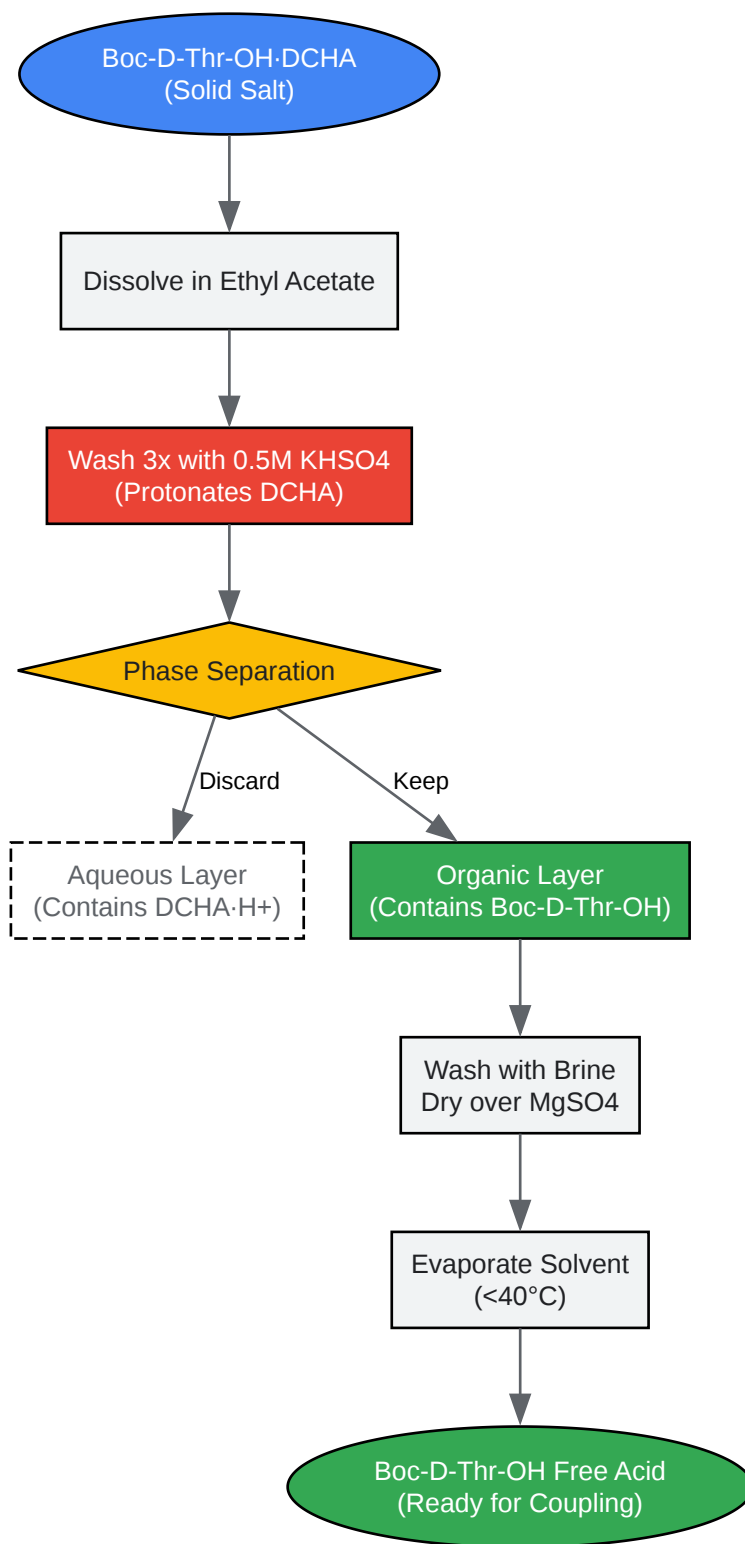
- Ethyl Acetate (EtOAc)[1][8][9][10]
- 0.5 M Potassium Bisulfate ( ) or 10% Citric Acid.
  - Expert Insight: Avoid HCl. Strong mineral acids can prematurely cleave the Boc group (acidolysis).

is acidic enough to protonate DCHA ( ) but mild enough to leave Boc intact .[1]

#### Step-by-Step Methodology:

- Dissolution: Suspend the Boc-D-Thr-OH·DCHA salt in Ethyl Acetate (approx. 10 mL per gram).
- Extraction: Transfer to a separatory funnel. Add an equal volume of 0.5 M .
- Partitioning: Shake vigorously. The DCHA converts to DCHA[2][11] and migrates to the aqueous phase. The Boc-D-Thr-OH (free acid) remains in the EtOAc layer.[1]
- Washing: Drain the aqueous layer. Wash the organic layer 2 more times with to ensure complete DCHA removal.
- Neutralization: Wash the organic layer once with Brine (Saturated NaCl) to remove trapped acid and water.
- Drying: Dry the organic layer over anhydrous or .[8] Filter.
- Isolation: Evaporate the solvent under reduced pressure (Rotavap) at <40°C.
  - Result: The product will likely be a viscous oil or a glass. This is the active "Free Acid" ready for coupling.

## Visualization of Desalting Workflow



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Figure 1: Biphasic extraction workflow for converting DCHA salt to reactive free acid.

## Quality Control (QC) & Validation[1]

Before committing the material to a high-value synthesis, validate the integrity of the stored salt.

### Purity Check (TLC)[1]

- Mobile Phase: Chloroform:Methanol:Acetic Acid (90:8:2).
- Visualization: Ninhydrin (will be negative for Boc-protected, positive if deprotected).[1] Use UV (254 nm) or Iodine stain.
- Criteria: Single spot. If a lower spot appears (free Threonine), the Boc group has degraded.

### DCHA Content Verification

After desalting, it is crucial to verify DCHA removal if the subsequent reaction is sensitive to base.

- Proton NMR: Check for the disappearance of the multiplet peaks associated with the cyclohexyl rings of DCHA (typically 1.0–2.0 ppm region) relative to the Boc tert-butyl singlet (1.4 ppm).

## Safety & Handling (HSE)

### Toxicity of DCHA

While the salt is stable, Dicyclohexylamine (released during desalting or metabolism) is toxic and corrosive.

- H-Statements: H301 (Toxic if swallowed), H314 (Causes severe skin burns).[1]
- PPE: Nitrile gloves (double gloving recommended during desalting), safety goggles, and lab coat. Handle the extraction in a fume hood.

## Dust Hazard

The crystalline salt can generate fine dust.

- Control: Weigh in a closed balance or use a static eliminator. Avoid inhalation.

## Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Material is oily/sticky	Moisture absorption (Hydrolysis).[1]	Dry under high vacuum over for 24h. If it remains oil, convert to free acid and use immediately.
Smell of amine	DCHA dissociation or degradation.	Perform TLC. If Boc is intact, recrystallize from EtOH/Ether or proceed to desalting immediately.
Coupling Yield Low	Incomplete DCHA removal.	Repeat wash steps.[12] DCHA acts as a base and can racemize activated esters.
Precipitate in EtOAc	Salt not dissolving fully.	Add small amount of Methanol to aid solubility, or sonicate.

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## Sources

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